Application Note: 2-Amino-3-Chloro-N-Hydroxypropanamide in Antimicrobial Discovery

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Compound of Interest

Compound Name:	*2-amino-3-chloro-N-hydroxypropanamide*
CAS No.:	*120854-55-9*
Cat. No.:	*B130666*

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Executive Summary & Scientific Rationale

2-amino-3-chloro-N-hydroxypropanamide (herein referred to as 3-Cl-Ala-NHOH) represents a high-value chemical probe in Fragment-Based Drug Discovery (FBDD) for antimicrobials. Its structure combines two distinct pharmacophores: a hydroxamic acid warhead (metal-chelating) and a

-chloroamine scaffold (suicide substrate mimic).

This unique duality allows 3-Cl-Ala-NHOH to interrogate two critical bacterial pathways simultaneously:

- Metalloenzyme Inhibition: The hydroxamic acid moiety (

) is a potent chelator of Fe

  /Zn

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ions in the active sites of enzymes like Peptide Deformylase (PDF) and UDP-3-O-acyl-GlcNAc deacetylase (LpxC).

- Alanine Racemase/Ligase Interference: The 3-chloroalanine core mimics D/L-alanine, potentially acting as a suicide inhibitor for PLP-dependent enzymes involved in peptidoglycan biosynthesis.

This guide details the protocols for solubilization, stability profiling, and enzymatic screening of 3-Cl-Ala-NHOH to validate its potential as a lead fragment.

Chemical Properties & Handling

Warning: 3-Cl-Ala-NHOH contains an alkylating

-chloro group and a hydrolytically sensitive hydroxamate. Improper handling leads to false negatives in biological assays.

Property	Specification
CAS No.	120854-55-9 (Racemic) / 23628-35-5 (S-isomer)
MW	138.55 g/mol
Solubility	Water (>50 mM), DMSO (>100 mM)
Instability Factor 1	Hydrolysis: The hydroxamic acid converts to carboxylic acid in acidic pH (<5.0).
Instability Factor 2	Elimination: The -chloro group can undergo HCl elimination to form a reactive dehydro-alanine species in basic pH (>8.0).

Protocol 1: Preparation of Stock Solutions

Objective: Create a stable stock solution for High-Throughput Screening (HTS).

- Solvent Choice: Use anhydrous DMSO (Dimethyl Sulfoxide). Avoid water for long-term storage to prevent hydrolysis.

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- Concentration: Prepare a 50 mM master stock.
  - Calculation: Weigh 6.93 mg of powder; dissolve in 1.0 mL of anhydrous DMSO.
- Storage: Aliquot into amber glass vials (light sensitive). Store at -20°C under argon/nitrogen atmosphere.
- Quality Control (Self-Validating Step): Before use, dilute a small aliquot in

  and run a quick 1H-NMR.
  - Pass Criteria: Doublet at

    ~3.8-4.0 ppm (CH2-Cl) must remain intact. Disappearance indicates elimination to dehydro-species.

Mechanism of Action & Pathway Analysis

The following diagram illustrates the dual-targeting logic of 3-Cl-Ala-NHOH within the bacterial cell.

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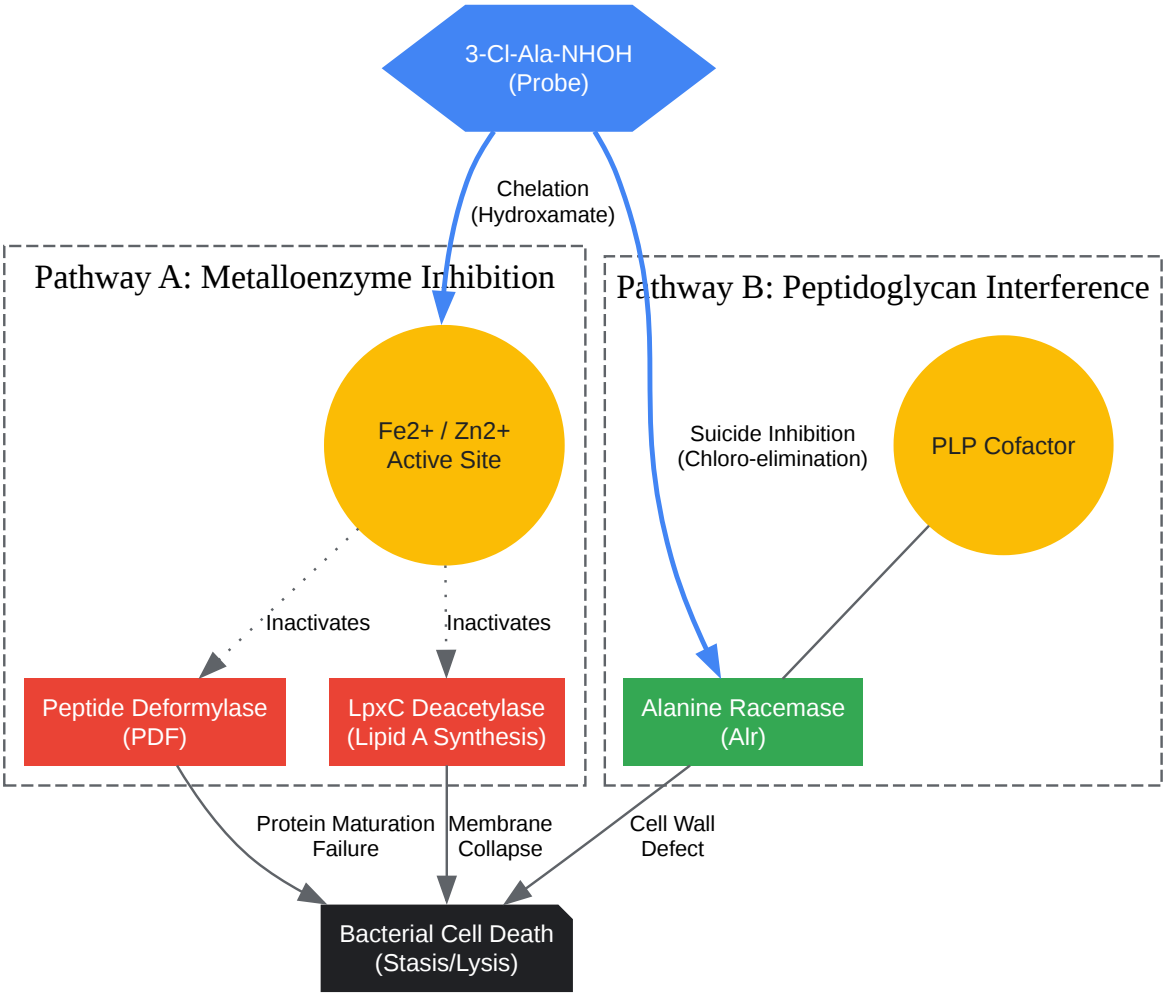

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Figure 1: Dual-mechanism pathway of 3-Cl-Ala-NHOH. Pathway A utilizes the hydroxamate for metal chelation (PDF/LpxC), while Pathway B exploits the chloro-group for covalent modification of PLP-enzymes (Alanine Racemase).

Experimental Protocols

Protocol 2: Peptide Deformylase (PDF) Inhibition Assay

Rationale: PDF removes the N-formyl group from nascent bacterial proteins. It is an iron-dependent enzyme. Hydroxamates are classic PDF inhibitors (e.g., Actinonin).

Reagents:

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- Recombinant E. coli PDF (Ni-NTA purified).
- Substrate: Formyl-Met-Ala-Phe-pNA (Chromogenic).
- Assay Buffer: 50 mM HEPES (pH 7.2), 100 mM NaCl, 0.1 mg/mL BSA.
- Critical Additive: 1 mM

  or

  (PDF is unstable without metal supplementation, but avoid excess Zn which can cause artifacts).

Workflow:

- Plate Setup: Use a 96-well clear flat-bottom plate.
- Enzyme Mix: Dilute PDF enzyme to 20 nM in Assay Buffer. Add 40 µL to wells.
- Inhibitor Addition: Add 10 µL of 3-Cl-Ala-NHOH (serially diluted in buffer from DMSO stock). Incubate 10 min at 25°C to allow chelation equilibrium.
- Reaction Start: Add 50 µL of Substrate (Final conc: 1 mM).
- Detection: Measure Absorbance at 405 nm (release of p-nitroaniline) kinetically for 20 minutes.
- Data Analysis: Plot

  vs. [Inhibitor]. Calculate

  .

  - Validation: Use Actinonin as a positive control (

).

Protocol 3: Alanine Racemase Inactivation Assay

Rationale: To test if the chloro-alanine moiety acts as a suicide substrate.

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Reagents:

- Recombinant P. aeruginosa Alr (Alanine Racemase).
- Coupling Enzymes: L-Alanine Dehydrogenase (L-ADH).
- Cofactor: NAD+.
- Substrate: D-Alanine.[1]

Workflow:

- Pre-Incubation (Critical Step): Incubate Alr (1 µM) with 3-Cl-Ala-NHOH (various concentrations) for varying times (0, 5, 10, 20 min) before adding substrate.
  - Why? Suicide inhibition is time-dependent. If inhibition increases with pre-incubation time, it confirms covalent modification.
- Assay Mix: Add an aliquot of the pre-incubation mix to a cuvette containing:
  - 100 mM Tris-HCl (pH 8.0).
  - 10 mM D-Alanine.
  - 1 mM NAD+.
  - 5 U/mL L-ADH.
- Detection: Monitor NADH production at 340 nm.
- Analysis: Determine

  . A non-linear time-dependence confirms mechanism-based inactivation.

Minimum Inhibitory Concentration (MIC) Screening

Do not assume enzymatic potency translates to cell death. The polarity of the hydroxamic acid can limit cell permeability.

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Protocol:

- Strains:E. coli (Gram-), S. aureus (Gram+), and P. aeruginosa (Efflux high).
- Media: Cation-Adjusted Mueller-Hinton Broth (CAMHB).
- Inoculum:

  CFU/mL.
- Compound Range: 0.5 µg/mL to 128 µg/mL.
- Readout: Visual turbidity or

  after 18-24h at 37°C.

Troubleshooting High MICs: If enzymatic inhibition is potent (

) but MIC is poor (

), the compound is likely failing to penetrate the membrane or is being effluxed.

- Solution: Synthesize a "Prodrug" ester of the hydroxamate to improve lipophilicity, which is cleaved intracellularly.

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Letters, 2011.

- Compound Data & Synthesis: PubChem Compound Summary for CID 432628: **2-amino-3-chloro-N-hydroxypropanamide**.[4]

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